

Technical Guide: Solubility Profile & Handling of (E)-(2-Methoxystyryl)boronic Acid

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Compound of Interest

Compound Name: (E)-(2-Methoxystyryl)boronic acid

Cat. No.: B13469523

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Executive Summary

(E)-(2-Methoxystyryl)boronic acid is a specialized organoboron building block characterized by a vinyl linker connecting a 2-methoxyphenyl ring to a boronic acid moiety. Unlike simple arylboronic acids, the styryl backbone introduces specific solubility behaviors and stability considerations—primarily the preservation of the (E)-alkene geometry during solvation.

This guide addresses the "Boronic Acid Paradox"—the equilibrium between free acid and trimeric boroxine anhydrides—and provides validated solvent systems for dissolution, reaction, and purification.

Physicochemical Identity

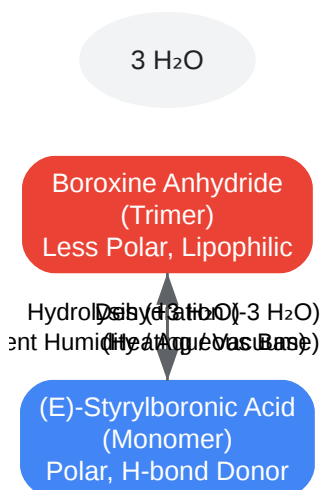
Property	Specification
Chemical Name	(E)-(2-Methoxystyryl)boronic acid
CAS Number	1032737-74-8
Molecular Formula	C ₉ H ₁₁ BO ₃
Molecular Weight	178.00 g/mol
Geometry	Trans (E) isomer
Appearance	White to off-white solid
Acidity (pKa)	~8.5–9.0 (Estimated for boronic moiety)

Solubility Landscape

The solubility of **(E)-(2-Methoxystyryl)boronic acid** is governed by its amphiphilic nature: the hydrophobic methoxystyryl tail and the hydrophilic, hydrogen-bonding boronic acid head group.

The Boroxine Equilibrium (Critical Mechanism)

Boronic acids spontaneously dehydrate to form cyclic trimeric anhydrides (boroxines), especially in non-polar solvents or upon drying. This transformation alters melting points and dissolution rates but is reversible in the presence of water or coordinating ligands.



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Figure 1: The reversible dehydration equilibrium. In dry organic solvents (e.g., anhydrous THF), the equilibrium shifts toward the boroxine. In aqueous base, it shifts entirely to the boronate anion.

Solvent Compatibility Matrix

The following data synthesizes empirical trends for styrylboronic acids.

Solvent Class	Specific Solvent	Solubility Rating	Operational Notes
Polar Aprotic	DMSO, DMF	Excellent (>100 mg/mL)	Preferred for stock solutions. High stability.
Alcohols	Methanol, Ethanol	Good (50–80 mg/mL)	Caution: Forms boronic esters (solvolysis) reversibly. Suitable for transfers but not long-term storage.
Ethers	THF, 1,4-Dioxane	Moderate (20–50 mg/mL)	Ideal reaction solvents. Solubility improves significantly with heating (40°C).
Chlorinated	DCM, Chloroform	Low-Moderate	Soluble enough for extraction/workup; poor for reaction initiation.
Hydrocarbons	Hexane, Pentane	Insoluble	Used as anti-solvents to precipitate the compound during purification.
Aqueous	Water (Neutral)	Poor (<5 mg/mL)	Requires pH adjustment.
Aqueous	Water (Basic pH >10)	High (as Boronate)	Dissolves rapidly as the tetrahedral boronate anion [R-B(OH) ₃] ⁻ .

Operational Protocols

Protocol A: Preparation of Stable Stock Solution (1.0 M)

Purpose: Create a stable reagent source for high-throughput screening or iterative synthesis.

- Solvent Choice: Anhydrous DMSO or DMAc (Dimethylacetamide). These solvents prevent dehydration to insoluble anhydrides and suppress protodeboronation.
- Weighing: Weigh 178 mg of **(E)-(2-Methoxystyryl)boronic acid** into a 2 mL vial.
- Dissolution: Add 1.0 mL of solvent.
- Agitation: Vortex for 30 seconds. If slight turbidity persists (due to boroxine formation), mild sonication at 35°C for 2 minutes will clarify the solution.
- Storage: Store at 4°C. Stable for >3 months.

Protocol B: Suzuki-Miyaura Coupling (Solvent System Selection)

Context: Coupling with aryl halides. Recommended Solvent System: THF:Water (4:1) or Dioxane:Water (4:1).

- Why: The organic phase solubilizes the aryl halide and the boronic acid (neutral form). The aqueous phase dissolves the inorganic base (e.g., K_2CO_3).
- Mechanism: The base travels to the interface, converting the boronic acid into the reactive boronate species, which is then transmetalated onto the Palladium catalyst.

Protocol C: Purification via Recrystallization

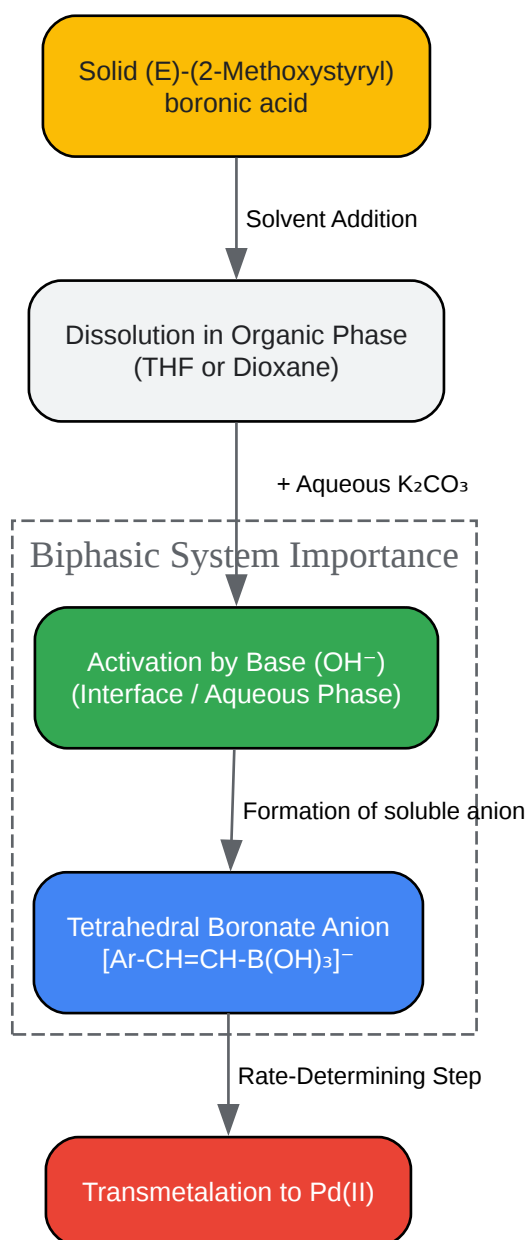
Trigger: If the compound has degraded or contains boroxine impurities.

- Dissolve: Dissolve crude solid in a minimum amount of hot Ethyl Acetate or Methanol (approx. 50°C).
- Precipitate: Slowly add Hexane or Water (respectively) dropwise until persistent turbidity is observed.
- Cool: Allow the mixture to cool to room temperature, then place in a fridge (4°C) for 2 hours.

- Filter: Collect the white crystalline solid via vacuum filtration.
- Dry: Dry under high vacuum at room temperature (avoid heating to prevent dehydration).

Reaction Workflow & Signaling

The following diagram illustrates the critical path of the boronic acid in a standard cross-coupling reaction, highlighting the solubility-dependent activation step.



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Figure 2: Activation pathway. Solubility in the organic phase is required for loading, but water solubility (induced by base) is required for activation.

Stability & Handling Risks[4][5]

- Protodeboronation: Styrylboronic acids are susceptible to C-B bond cleavage under highly acidic conditions or prolonged heating in water. Mitigation: Use mild bases (K_3PO_4) and avoid refluxing in pure water.
- Isomerization: The (E)-isomer is thermodynamically stable. However, UV light exposure in solution can induce partial photo-isomerization to the (Z)-isomer. Mitigation: Wrap reaction vessels in foil if running for >12 hours.

References

- Lennox, A. J. J., & Lloyd-Jones, G. C. Selection of boron reagents for Suzuki–Miyaura coupling. *Chemical Society Reviews*, 2014, 43, 412-443. (Authoritative review on boronic acid solubility and speciation). [[Link](#)]
- Hall, D. G. *Boronic Acids: Preparation and Applications in Organic Synthesis, Medicine and Materials*. Wiley-VCH, 2nd Edition, 2011. (Standard text for organoboron physicochemical properties). [[Link](#)]
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